

Essential Safety and Operational Guidance for Handling Omipalisib

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Omipalisib*

Cat. No.: *B1684000*

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For researchers, scientists, and drug development professionals working with **Omipalisib**, a potent inhibitor of PI3K and mTOR, stringent adherence to safety protocols is paramount to ensure personal safety and minimize environmental impact.[1][2][3] This document provides essential, immediate safety and logistical information, including personal protective equipment (PPE) guidelines, operational handling procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

Omipalisib is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.[4] It is also very toxic to aquatic life with long-lasting effects.[5] Therefore, the use of appropriate personal protective equipment is mandatory.

Summary of Required Personal Protective Equipment

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Impervious chemical-resistant gloves.
Body Protection	Laboratory Coat	Impervious clothing to prevent skin contact.
Respiratory Protection	Respirator	A suitable respirator should be used, especially in cases of dust or aerosol formation.

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Omipalisib** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[4\]](#)[\[5\]](#)
- Avoid all direct contact with the skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where **Omipalisib** is handled.[\[4\]](#)[\[5\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[4\]](#)[\[5\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[5\]](#)
- Keep away from direct sunlight and sources of ignition.[\[5\]](#)

Accidental Release and Exposure Protocols

Immediate and appropriate action is crucial in the event of an accidental release or exposure.

Accidental Release:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[4\]](#)[\[5\]](#)
- Clean-up:
 - For spills of solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[4\]](#)[\[5\]](#)
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[\[4\]](#)[\[5\]](#)
 - Collect all contaminated material into a suitable container for disposal.[\[5\]](#)

Exposure Response:

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth with water.[\[4\]](#)[\[5\]](#)
- If on Skin: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[4\]](#)
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[\[4\]](#)

Disposal Plan

The disposal of **Omipalisib** and its containers must be conducted in accordance with all local, state, and federal regulations to prevent environmental contamination.

Disposal Procedure:

- Characterization: Unused or waste **Omipalisib** is considered hazardous waste.
- Segregation: Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.^[5] Do not dispose of it down the drain or with regular trash.

Below is a workflow diagram illustrating the key safety and handling procedures for **Omipalisib**.

Caption: Workflow for Safe Handling of **Omipalisib**.

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References

- 1. Omipalisib (GSK2126458, GSK458) | PI3K inhibitor | CAS 1086062-66-9 | Dual PI3K/mToR Inhibitor | Buy Omipalisib (GSK-2126458, GSK-458) from Supplier InvivoChem [invivochem.com]
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